

Application Notes and Protocols for Gaxilose Oral Solution (LacTEST)

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Compound of Interest

Compound Name: Gaxilose

Cat. No.: B1674640

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Introduction

Gaxilose, administered as the oral solution LacTEST, is a non-invasive diagnostic agent for identifying hypolactasia, also known as lactase deficiency, the underlying cause of lactose intolerance.[1][2] This synthetic disaccharide, 4-O- β -D-galactopyranosyl-d-xylose, serves as a substrate for the intestinal enzyme lactase.[3] Upon enzymatic cleavage, **Gaxilose** releases D-xylose, which is absorbed and subsequently excreted in the urine.[2][4] The quantification of urinary D-xylose provides a direct measure of in vivo lactase activity, offering a valuable tool for clinical and research settings.[3][4]

Principle of the Test

The **Gaxilose** (LacTEST) test is based on the specific enzymatic hydrolysis of **Gaxilose** by lactase in the small intestine.[3] In individuals with sufficient lactase activity, **Gaxilose** is broken down into galactose and D-xylose. The released D-xylose is readily absorbed into the bloodstream and excreted in the urine.[2] Conversely, in individuals with lactase deficiency, the hydrolysis of **Gaxilose** is minimal, leading to significantly lower levels of D-xylose in the urine.[2] Therefore, the amount of D-xylose excreted in the urine over a specified period is directly proportional to the intestinal lactase activity.[4]

Key Advantages

- **Non-invasive:** The test requires only oral administration of the solution and urine collection, avoiding the need for blood draws or invasive procedures like intestinal biopsies.[\[2\]](#)[\[3\]](#)
- **Direct Measurement:** It provides a quantitative assessment of lactase enzyme activity.[\[4\]](#)
- **High Specificity and Sensitivity:** Studies have shown that the **Gaxilose** test has high sensitivity and specificity for diagnosing hypolactasia.[\[5\]](#)
- **Patient-Friendly:** The procedure is generally well-tolerated and less burdensome for patients compared to other diagnostic methods like the hydrogen breath test.[\[2\]](#)[\[3\]](#)

Quantitative Data Summary

The following tables summarize key quantitative parameters for the administration and interpretation of the **Gaxilose** (LacTEST) oral solution.

Parameter	Value	Reference
Standard Oral Dose	0.45 g of Gaxilose	[2] [4]
Administration Volume	Dissolved in 100-250 mL of water	[4]
Urine Collection Period	5 hours	[2] [4]

Study/Method	Urinary D-xylose Cut-off Value for Lactose Malabsorption	Collection Period	Reference
Automated Assay	19.18 mg	5 hours	[4] [6]
Phase I/Ib Clinical Trial	27.58 mg	4 hours	[7]
Phase I/Ib Clinical Trial	37.87 mg	5 hours	[7]

Experimental Protocols

Patient Preparation

To ensure the accuracy of the **Gaxilose** test, the following patient preparation guidelines are recommended:

- **Fasting:** The patient should fast overnight (8-12 hours) before the test. Only water is permitted.[\[8\]](#)
- **Dietary Restrictions:** For 24 hours prior to the test, the patient should avoid high-fiber foods, dairy products, and other foods that may interfere with the test results.[\[8\]](#)[\[9\]](#)
- **Medications:** Certain medications can interfere with the test. It is crucial to review the patient's current medications. Antibiotics should be avoided for at least two weeks prior to the test.[\[8\]](#)[\[9\]](#)
- **Lifestyle:** The patient should avoid smoking and strenuous exercise on the day of the test.[\[8\]](#)[\[9\]](#)

Administration and Sample Collection Protocol

- **Baseline Urine Sample:** The patient should empty their bladder in the morning before the test begins, and this urine is discarded.[\[4\]](#)
- **Gaxilose Administration:** A single dose of 0.45 g of **Gaxilose** (LacTEST) is dissolved in 100-250 mL of water and administered orally to the patient.[\[4\]](#)
- **Urine Collection:** All urine produced over the next 5 hours is collected in a single container.[\[2\]](#)[\[4\]](#) Some protocols may involve separate collections for 0-4 hours and 4-5 hours for more detailed analysis.[\[2\]](#)
- **Sample Handling:** The total volume of the collected urine should be measured and recorded. A well-mixed aliquot of the urine should be stored at -20°C or lower until analysis.[\[10\]](#)

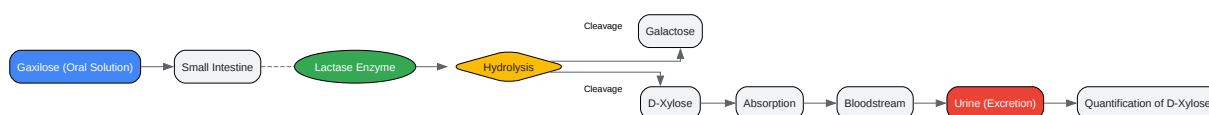
Analytical Methods for D-xylose Quantification

Several methods are available for the quantification of D-xylose in urine samples.

- **Phloroglucinol Colorimetric Method:** This is a traditional method for D-xylose determination. It involves the reaction of D-xylose with a phloroglucinol color reagent, and the resulting absorbance is measured spectrophotometrically at 554 nm.[1][10]
- **Enzymatic Method:** A more recent and automatable method utilizes the enzyme xylose dehydrogenase. This enzyme catalyzes the oxidation of D-xylose, and the resulting change in absorbance at 340 nm is measured to determine the D-xylose concentration.[1][11] This method is considered an excellent alternative to the manual phloroglucinol reaction.[1]

Visualizations

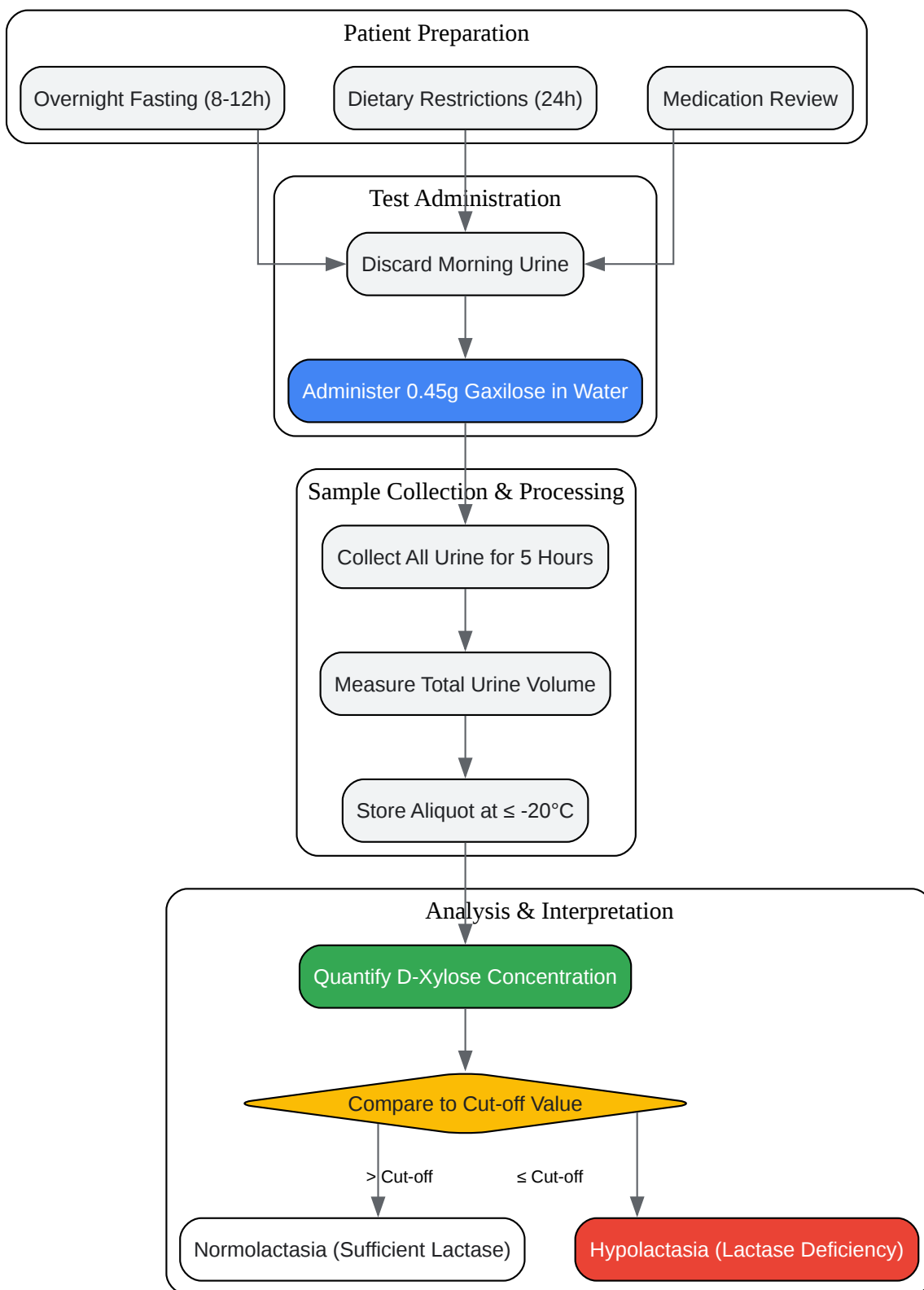
Mechanism of Action



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Caption: Mechanism of **Gaxilose** action for diagnosing hypolactasia.

Experimental Workflow



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Caption: Experimental workflow for the **Gaxilose** (LacTEST) protocol.

Contraindications and Interferences

- **Severe Renal Impairment:** Patients with severe kidney disease may have altered D-xylose excretion, potentially leading to inaccurate results.[4]
- **Bacterial Overgrowth:** Small intestinal bacterial overgrowth can potentially interfere with the test.[4]
- **Incorrect Urine Collection:** Incomplete or improperly timed urine collection is a significant source of error. It is essential to ensure the patient understands and follows the collection instructions accurately.[4]

Conclusion

The **Gaxilose** (LacTEST) oral solution provides a reliable, non-invasive, and patient-friendly method for the diagnosis of hypolactasia. Adherence to proper patient preparation, administration, and sample collection protocols is critical for obtaining accurate and reproducible results. The quantification of urinary D-xylose offers a direct assessment of lactase activity, making it a valuable tool for researchers, scientists, and drug development professionals in the study of lactose intolerance and related gastrointestinal disorders.

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